

# Application Note: Synthesis of 1-Hydroxycyclohexyl phenyl ketone from Cyclohexyl phenyl ketone

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## Compound of Interest

Compound Name: Cyclohexyl phenyl ketone

Cat. No.: B1669412

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## Introduction

1-Hydroxycyclohexyl phenyl ketone, also known as 1-phenyl-1-oxo-cyclohexan-1-ol, is a key photoinitiator used in the polymer industry for UV curing applications. Its efficient generation of free radicals upon exposure to UV light makes it an essential component in the formulation of inks, coatings, and adhesives. The synthesis of this compound from **cyclohexyl phenyl ketone** is a critical process, and this application note provides a detailed protocol for its  $\alpha$ -hydroxylation.

The described method involves the formation of a ketone enolate from **cyclohexyl phenyl ketone**, followed by oxidation. This protocol is optimized for high yield and purity, making it suitable for both research and industrial applications.

## Experimental Protocol

This protocol details the synthesis of 1-Hydroxycyclohexyl phenyl ketone via  $\alpha$ -hydroxylation of **cyclohexyl phenyl ketone**.

### 2.1 Materials and Reagents

- Cyclohexyl phenyl ketone
- Tetrahydrofuran (THF), anhydrous

- Diisopropylamine
- n-Butyllithium (n-BuLi) in hexanes
- (+)-(Camphorsulfonyl)oxaziridine
- Ammonium chloride (NH<sub>4</sub>Cl), saturated aqueous solution
- Sodium chloride (NaCl), saturated aqueous solution (brine)
- Magnesium sulfate (MgSO<sub>4</sub>), anhydrous
- Ethyl acetate (EtOAc)
- Hexanes

## 2.2 Equipment

- Round-bottom flask
- Magnetic stirrer and stir bar
- Septa and needles for inert atmosphere techniques
- Low-temperature thermometer
- Separatory funnel
- Rotary evaporator
- Chromatography column and supplies (silica gel)

## 2.3 Procedure

- Enolate Formation:
  - In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve diisopropylamine (1.2 equivalents) in anhydrous THF.

- Cool the solution to -78 °C using a dry ice/acetone bath.
- Add n-butyllithium (1.1 equivalents) dropwise to the cooled solution, maintaining the temperature at -78 °C.
- Stir the resulting lithium diisopropylamide (LDA) solution for 30 minutes at -78 °C.
- In a separate flask, dissolve **cyclohexyl phenyl ketone** (1.0 equivalent) in anhydrous THF.
- Slowly add the ketone solution to the LDA solution at -78 °C.
- Stir the reaction mixture for 1 hour at -78 °C to ensure complete enolate formation.
- Hydroxylation:
  - Dissolve (+)-(camphorsulfonyl)oxaziridine (1.2 equivalents) in a minimal amount of anhydrous THF.
  - Add the solution of the oxidizing agent dropwise to the enolate solution at -78 °C.
  - Allow the reaction to stir at -78 °C for 2-3 hours.
- Work-up and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Allow the mixture to warm to room temperature.
  - Transfer the mixture to a separatory funnel and add ethyl acetate.
  - Wash the organic layer sequentially with water and saturated brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
  - The crude product can be purified by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes.

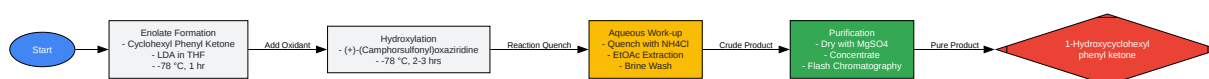
## Data Presentation

The following table summarizes the expected quantitative data for the synthesis of 1-Hydroxycyclohexyl phenyl ketone.

Parameter	Value
Reactant	Cyclohexyl phenyl ketone
Product	1-Hydroxycyclohexyl phenyl ketone
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	204.26 g/mol
Typical Yield	85-95%
Appearance	White to off-white solid
Melting Point	84-86 °C
<sup>1</sup> H NMR (CDCl <sub>3</sub> , ppm)	δ 7.95 (d, 2H), 7.55 (t, 1H), 7.45 (t, 2H), 4.5 (s, 1H, OH), 1.6-2.2 (m, 10H)
<sup>13</sup> C NMR (CDCl <sub>3</sub> , ppm)	δ 205.1, 134.2, 133.0, 128.5, 128.3, 78.9, 37.5, 25.4, 21.8
IR (KBr, cm <sup>-1</sup> )	3450 (O-H), 1670 (C=O), 1600, 1450

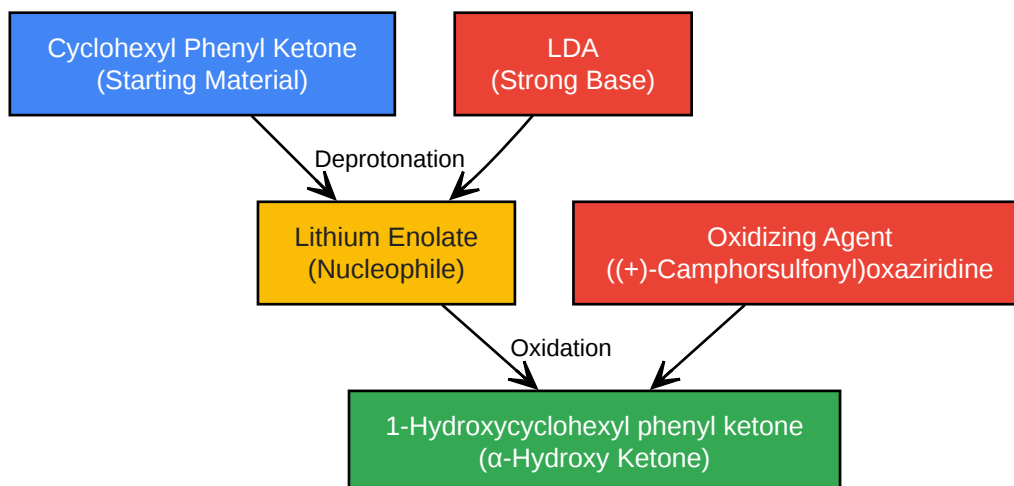
## Visualizations

The following diagrams illustrate the logical relationships and workflow of the synthesis protocol.



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Caption: Experimental workflow for the synthesis of 1-Hydroxycyclohexyl phenyl ketone.



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Caption: Logical relationship of reactants and intermediates in the synthesis.

- To cite this document: BenchChem. [Application Note: Synthesis of 1-Hydroxycyclohexyl phenyl ketone from Cyclohexyl phenyl ketone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1669412#synthesis-of-1-hydroxycyclohexyl-phenyl-ketone-from-cyclohexyl-phenyl-ketone>]

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